

2-(2-Phenylethoxy)benzoic acid CAS number and identifiers

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Compound of Interest

Compound Name: 2-(2-Phenylethoxy)benzoic acid

Cat. No.: B183814

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In-depth Technical Guide: 2-(2-Phenylethoxy)benzoic acid

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the available information on **2-(2-Phenylethoxy)benzoic acid**, a specific aromatic carboxylic acid. Due to the limited availability of published research on this particular compound, this guide also includes contextual information on related phenoxybenzoic acid derivatives to provide a broader understanding of this class of molecules.

Core Compound Identifiers

A clear identification of **2-(2-Phenylethoxy)benzoic acid** is crucial for any research or developmental work. The primary identifiers for this compound are summarized in the table below.

Identifier	Value	Source
CAS Number	883546-53-0	[1] [2]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1]
Molecular Weight	242.27	[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **2-(2-Phenylethoxy)benzoic acid** are not extensively reported in the available literature. The table below lists the fundamental properties derived from chemical database entries.

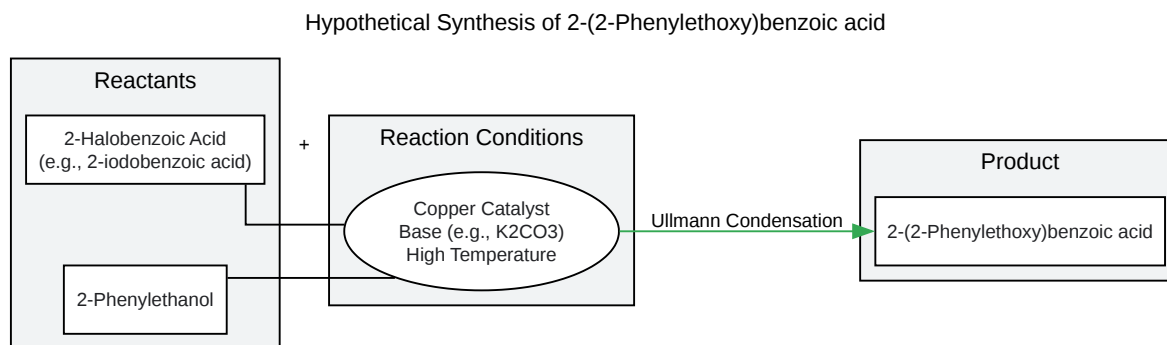
Property	Value	Source
Appearance	Not specified (Expected to be a solid at room temperature)	[1]
Purity	>97% (as offered by some suppliers)	[1]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-(2-Phenylethoxy)benzoic acid** is not readily available in peer-reviewed literature. However, general methods for the synthesis of related phenoxybenzoic acid derivatives can provide a foundational understanding of potential synthetic routes.

One common approach for synthesizing phenoxybenzoic acids involves the Ullmann condensation. This reaction typically involves the coupling of a phenol with a halobenzoic acid in the presence of a copper catalyst and a base.

A potential synthetic pathway for **2-(2-Phenylethoxy)benzoic acid** could be conceptualized as the reaction between 2-halobenzoic acid and 2-phenylethanol. The following diagram illustrates this hypothetical synthesis.



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A potential synthetic route for **2-(2-Phenylethoxy)benzoic acid**.

It is important to note that this is a generalized representation, and the specific reaction conditions, such as the choice of catalyst, base, solvent, and temperature, would require experimental optimization.

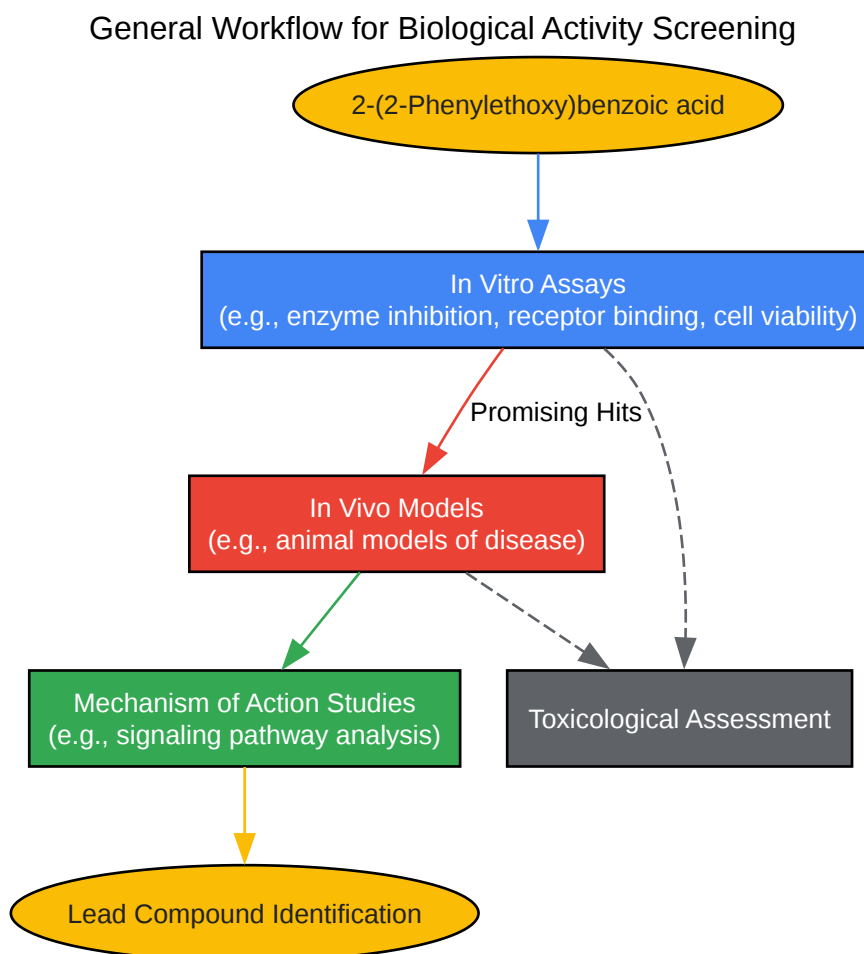
Biological Activity and Signaling Pathways

There is a significant lack of specific data in the scientific literature regarding the biological activity and potential signaling pathway interactions of **2-(2-Phenylethoxy)benzoic acid**. However, studies on other phenoxybenzoic acid derivatives have revealed a range of biological effects, which may offer insights into the potential activities of the target compound.

For instance, some derivatives of 2-phenoxybenzoic acid have been synthesized and evaluated for their analgesic and anti-inflammatory activities.^{[3][4]} Additionally, 3-phenoxybenzoic acid, a metabolite of certain pyrethroid insecticides, has been studied for its potential neurotoxic effects and has been shown to induce dopaminergic degeneration, which may have implications for conditions like Parkinson's disease.^[5] The biological activities of various p-hydroxy benzoic acid derivatives have also been comprehensively reviewed, highlighting antimicrobial, anti-inflammatory, and antioxidant properties.^[6]

Given the absence of direct research, the biological profile of **2-(2-Phenylethoxy)benzoic acid** remains to be elucidated. Future research could explore its potential in areas where related

structures have shown activity. The following diagram outlines a general workflow for investigating the biological activity of a novel compound like **2-(2-Phenylethoxy)benzoic acid**.



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A typical workflow for assessing the biological activity of a new chemical entity.

Conclusion

2-(2-Phenylethoxy)benzoic acid is a defined chemical entity with a registered CAS number. However, there is a notable scarcity of publicly available scientific data regarding its synthesis, physicochemical properties, and biological activities. The information presented in this guide is based on the limited data from chemical suppliers and extrapolated knowledge from related phenoxybenzoic acid derivatives. For researchers and drug development professionals, this compound represents a largely unexplored area of chemical space. Significant experimental work would be required to characterize its properties and potential applications thoroughly.

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